

Laquinimod aryl hydrocarbon receptor agonist

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Compound Focus: Laquinimod

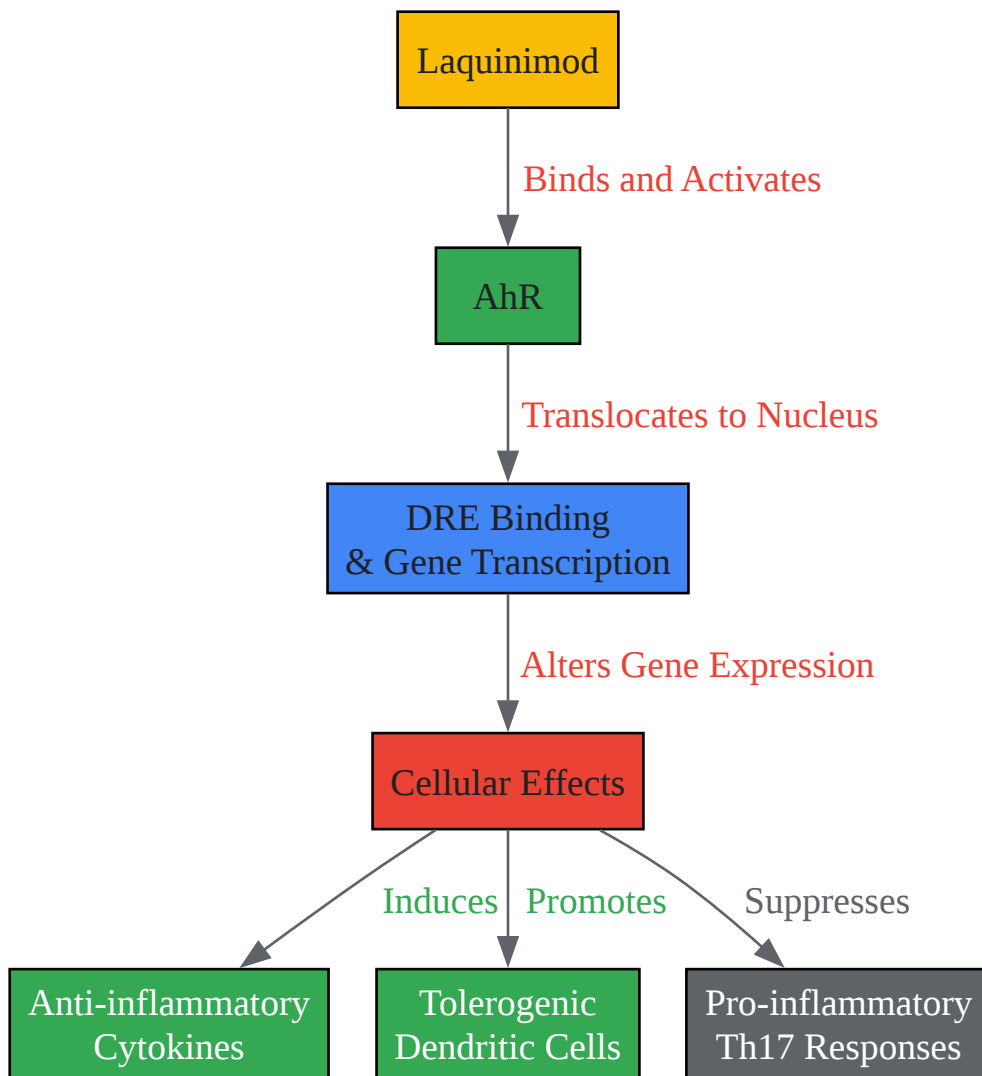
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Molecular Mechanism of Action

Laquinimod's primary mechanism involves binding to and activating the aryl hydrocarbon receptor (AhR), a ligand-activated transcription factor. The diagram below illustrates the core signaling pathway and key cellular effects.



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Laquinimod activates the AhR pathway, leading to anti-inflammatory effects.

- **AhR Activation:** **Laquinimod** directly binds to and activates the AhR, prompting its translocation to the nucleus. There, it binds to Dioxin Response Elements (DREs) in DNA, initiating the transcription of specific genes [1].
- **Key Cellular Outcomes:** This AhR-driven gene expression reprogramming yields critical anti-inflammatory effects:
 - **In Antigen-Presenting Cells:** **Laquinimod** reprograms antigen-presenting cells (like dendritic cells and monocytes) to become **tolerogenic**, promoting the activation of regulatory T cells (Tregs) instead of pro-inflammatory T cells [2] [1] [3].
 - **In T Cells:** It shifts the immune balance away from pro-inflammatory Th1 and Th17 cells and towards anti-inflammatory Th2/3 and Treg responses [4] [1] [3].

- **In Astrocytes:** AhR activation in astrocytes is a key mechanism for ameliorating autoimmune inflammation in the CNS [5].
- **NF-κB Pathway Inhibition:** **Laquinimod** dampens the NF-κB signaling pathway, a major driver of inflammation. This leads to reduced production of pro-inflammatory cytokines like IL-1β [6] [7] [3].

Technical Experimental & Research Evidence

The following table summarizes key preclinical and clinical evidence supporting **laquinimod**'s mechanisms and effects.

Disease Model / Context	Key Findings	Mechanistic Insights
Experimental Autoimmune Encephalomyelitis (EAE) / MS Model [5] [1]	Ameliorated clinical symptoms; reduced CNS inflammation, demyelination, and axonal damage.	AhR activation in astrocytes is crucial for beneficial effects. Anti-inflammatory transcriptional changes in glial cells.
Cuprizone-Induced Demyelination / MS Model [7]	Prevented demyelination; reduced microglia activation, oligodendrocyte apoptosis, and axonal damage.	Mediated via downregulation of NF-κB activation in astrocytes, independent of Toll-like receptor (TLR) signaling.
Intervertebral Disc Degeneration (IVDD) Model [6]	Alleviated IVDD; reduced inflammatory response and apoptosis in nucleus pulposus cells; improved mitochondrial function.	Attenuated oxidative stress-induced mitochondrial injury by inhibiting the NF-κB signaling pathway.
Traumatic Brain Injury (TBI) Model [8]	Reduced long-term ventricle enlargement, axonal damage, and brain atrophy; restored neurogenesis.	Modulated microglia and monocyte functions; inhibited infiltration of inflammatory monocytes into the brain.
Human Monocytes (In Vitro) [3]	Reduced IL-1β secretion and Th17-polarizing capacity of monocytes from MS patients.	Downregulated IL-1β gene expression and reduced phosphorylation of the NF-κB p65 subunit.

Detailed Experimental Protocols

Here are the core methodologies from key studies for investigating **laquinimod**'s effects.

In Vivo Efficacy in EAE (Preclinical MS Model)

- **Animal Models:** Wild-type (C57BL/6) and conditional AhR-knockout mice [5] [1].
- **Disease Induction:** Immunization with myelin oligodendrocyte glycoprotein (MOG) peptide to induce EAE [1].
- **Treatment:** Daily oral administration of **laquinimod** (e.g., 25 mg/kg) or vehicle control, often starting at immunization or after disease onset [5] [1] [8].
- **Outcome Measures:**
 - **Clinical Scoring:** Daily assessment of neurological deficits on a standardized scale [1].
 - **Histopathology:** Analysis of spinal cord/brain sections for demyelination (LFB-PAS stain), inflammatory cell infiltration (e.g., Mac-3, CD4), axonal damage (APP stain), and oligodendrocyte apoptosis (TUNEL, p25 stain) [5] [7].
 - **Gene Expression:** RNA sequencing (RNA-seq) of isolated glial cells to analyze genome-wide transcriptional changes [5].

AhR Activation Reporter Assay (Mechanistic Study)

- **Cell Line:** HepG2 liver carcinoma cells (with functional AhR pathways) [1].
- **Transfection:** Co-transfection with a reporter plasmid (pGL3-5xDRE) containing multiple DREs upstream of a luciferase gene and an empty control vector (pGL3) [1].
- **Treatment:** Incubation with increasing concentrations of **laquinimod** (1–50 μ M), vehicle control, or a known AhR ligand for 24 hours [1].
- **Analysis:** Measurement of luciferase activity. A significant increase in luminescence in the pGL3-5xDRE group indicates specific AhR pathway activation [1].

Impact on Human Immune Cells (Ex Vivo/In Vitro)

- **Cell Isolation:** CD14⁺ monocytes are isolated from the blood of healthy donors, untreated MS patients, or **laquinimod**-treated MS patients [3].
- **In Vitro Stimulation & Culture:**
 - **Monocyte Stimulation:** Cells are stimulated with LPS, with or without **laquinimod**. Supernatants are analyzed for cytokines (e.g., IL-1 β , TNF, IL-6) via ELISA or flow cytometry.

- NF- κ B pathway activation is assessed by measuring phosphorylation of the p65 subunit [3].
- **Co-culture with T Cells: Laquinimod**-treated monocytes are co-cultured with CD4+ T cells. Resulting T-cell differentiation is analyzed by intracellular cytokine staining (e.g., for IL-17A) and flow cytometry to assess Th17 polarization [3].

Clinical Development and Formulations

- **Clinical Experience:** Extensive data exists from over 5,000 patients, primarily with **oral laquinimod** for Multiple Sclerosis, showing a favorable safety profile [2] [4].
- **Novel Formulations:** An innovative **topical eye drop formulation** is in development for non-infectious uveitis. A Phase I biodistribution study confirmed that therapeutically relevant concentrations of **laquinimod** reach both the anterior and posterior chambers of the eye [2].

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